

# Tert-butyl 4-vinylpiperidine-1-carboxylate CAS number 180307-56-6

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## Compound of Interest

Compound Name: *Tert-butyl 4-vinylpiperidine-1-carboxylate*

Cat. No.: B069968

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An In-depth Technical Guide to **Tert-butyl 4-vinylpiperidine-1-carboxylate**

CAS Number: 180307-56-6

## Abstract

This technical guide provides a comprehensive overview of **tert-butyl 4-vinylpiperidine-1-carboxylate**, a valuable heterocyclic building block in organic synthesis and medicinal chemistry. The document details its physicochemical properties, common synthetic routes, and significant applications, particularly in the realm of drug discovery as a key intermediate for various therapeutic agents. Furthermore, this guide includes detailed experimental protocols, spectroscopic data, and essential safety and handling information tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**Tert-butyl 4-vinylpiperidine-1-carboxylate** is a clear liquid at room temperature.<sup>[1]</sup> Its core structure consists of a piperidine ring substituted with a vinyl group at the 4-position and protected with a tert-butyloxycarbonyl (Boc) group on the nitrogen atom. The Boc group is a common amine protecting group in organic synthesis, valued for its stability under various reaction conditions and its straightforward removal under acidic conditions.

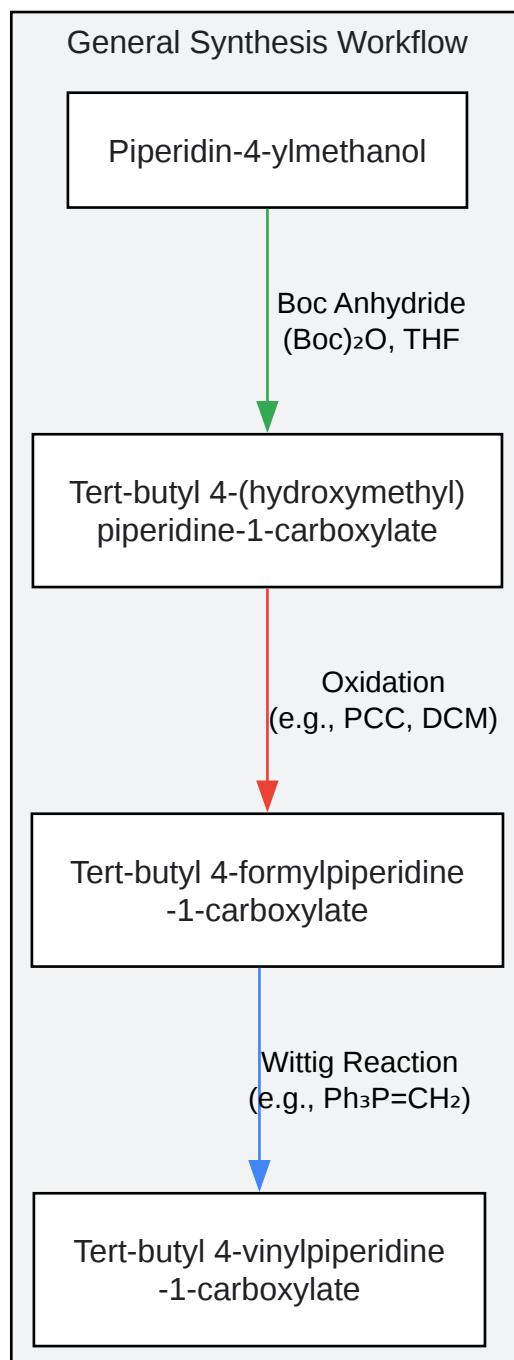
Table 1: Physicochemical Properties of **Tert-butyl 4-vinylpiperidine-1-carboxylate**

Property	Value	Reference
CAS Number	180307-56-6	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	211.30 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	268.9 ± 29.0 °C (Predicted)	<a href="#">[2]</a>
Density	1.027 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
Refractive Index	1.517	<a href="#">[4]</a>
Vapor Pressure	0.007 mmHg at 25°C	<a href="#">[4]</a>
SMILES	C(=C)C1CCN(CC1)C(=O)OC(C)(C)C	<a href="#">[5]</a>
InChI Key	LKUCYFONIRHGSQ-UHFFFAOYSA-N	<a href="#">[5]</a>

## Synthesis and Manufacturing

The synthesis of **tert-butyl 4-vinylpiperidine-1-carboxylate** typically involves the modification of a pre-existing piperidine core. A common strategy is the Wittig reaction or a similar olefination protocol starting from the corresponding aldehyde, **tert-butyl 4-formylpiperidine-1-carboxylate**. The starting aldehyde itself can be synthesized from commercially available **piperidin-4-ylmethanol** through Boc protection of the amine followed by oxidation of the alcohol.

A general synthetic approach is outlined below:



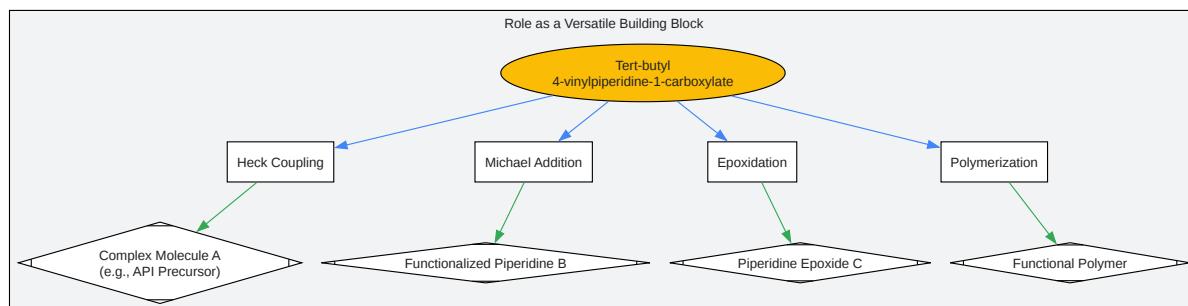
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Caption: General synthetic workflow for **tert-butyl 4-vinylpiperidine-1-carboxylate**.

## Applications in Research and Drug Development

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The vinyl group on **tert-butyl 4-vinylpiperidine-1-carboxylate** serves as a versatile chemical handle for a variety of chemical transformations, including but not limited to, Heck coupling, Michael addition, epoxidation, and polymerization. This makes it a valuable building block for creating diverse molecular libraries for drug screening.

This compound and its derivatives are key intermediates in the synthesis of complex pharmaceutical agents. For instance, piperidine derivatives are central to the structure of drugs such as fentanyl and its analogues, as well as inhibitors of cyclin-dependent kinase 9 (CDK9), which are being investigated for cancer therapy.<sup>[6][7]</sup>



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Caption: Role as a versatile building block in organic synthesis.

## Spectroscopic and Analytical Data

The structural confirmation of **tert-butyl 4-vinylpiperidine-1-carboxylate** is typically achieved through standard spectroscopic methods. While specific spectra are proprietary to suppliers, the expected data types are listed below.

Table 2: Spectroscopic Data for **Tert-butyl 4-vinylpiperidine-1-carboxylate**

Analysis Type	Description
<sup>1</sup> H-NMR	Proton Nuclear Magnetic Resonance provides information on the hydrogen atom environment, confirming the presence of the vinyl, piperidine, and Boc groups.
<sup>13</sup> C-NMR	Carbon-13 Nuclear Magnetic Resonance identifies all unique carbon atoms in the molecule.
Mass Spec (MS)	Mass Spectrometry confirms the molecular weight of the compound.
Infrared (IR)	Infrared Spectroscopy identifies characteristic functional groups, such as the C=C stretch of the vinyl group and the C=O stretch of the carbamate.
HPLC/LC-MS	High-Performance Liquid Chromatography and Liquid Chromatography-Mass Spectrometry are used to determine the purity of the compound. [8]

## Safety and Handling

**Tert-butyl 4-vinylpiperidine-1-carboxylate** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. It is imperative to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE).

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.[9]
H315		Causes skin irritation.[9]
H319		Causes serious eye irritation. [9]
H335		May cause respiratory irritation.[9]
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[9]
P264		Wash hands thoroughly after handling.[9]
P270		Do not eat, drink or smoke when using this product.[9]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[9]
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[9]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

Store in a cool, dry place with the container tightly sealed.[10] For detailed disposal information, refer to section 13 of the Safety Data Sheet (SDS).[10]

## Experimental Protocols

The following is a representative protocol for the synthesis of a Boc-protected piperidine derivative, which illustrates the general techniques used for handling compounds like **tert-butyl 4-vinylpiperidine-1-carboxylate**. This specific example details the Boc protection of a piperidine amine.

### Synthesis of tert-Butyl 4-(hydroxymethyl)piperidine-1-carboxylate

This protocol is adapted from the synthesis of a related compound and serves as an illustrative example.

#### Materials:

- Piperidin-4-ylmethanol (1 equivalent)
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) (1 equivalent)
- Tetrahydrofuran (THF), anhydrous
- Magnetic stirrer and stir bar
- Round-bottom flask
- Standard glassware for workup and purification

#### Procedure:

- Reaction Setup: To a solution of piperidin-4-ylmethanol (e.g., 20 g, 0.17 mol) in anhydrous THF (50 ml) in a round-bottom flask, add di-tert-butyl dicarbonate (37.9 g, 0.17 mol).[\[7\]](#)
- Reaction: Stir the mixture at room temperature. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).
- Workup: Once the reaction is complete (typically after several hours), the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure tert-butyl 4-(hydroxymethyl)piperidine-1-carboxylate.

The subsequent steps to convert this intermediate to **tert-butyl 4-vinylpiperidine-1-carboxylate** would involve oxidation of the alcohol to an aldehyde, followed by a Wittig reaction, as depicted in the synthesis workflow diagram. Each of these steps would require its own specific reaction conditions, workup, and purification procedures.

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